

# Application Note: Hydroxysimazine Generation, Extraction, and Quantitation in Soil Matrices

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## Compound of Interest

Compound Name: Hydroxysimazine

CAS No.: 2599-11-3

Cat. No.: B165074

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## Introduction & Significance

**Hydroxysimazine** (2-hydroxy-4,6-bis(ethylamino)-s-triazine, CAS 2599-11-3) is the primary degradation product of Simazine, a widely used chloro-s-triazine herbicide. While Simazine acts by inhibiting photosynthesis via the D1 protein in photosystem II, its hydrolysis to **hydroxysimazine** represents a critical "detoxification" step in the environment.

However, **hydroxysimazine** is significantly more polar and persistent in certain soil horizons than its parent compound. Its increased water solubility (approx. 27.5 mg/L vs. 5 mg/L for Simazine) alters its leaching potential, while its hydroxyl group facilitates stronger adsorption to soil organic matter, often leading to "aged" residues that are difficult to extract.

This guide provides a rigorous protocol for generating **hydroxysimazine** via controlled degradation, extracting it from complex soil matrices, and quantifying it using LC-MS/MS.

## Physicochemical Profile[1][2][3][4][5][6]

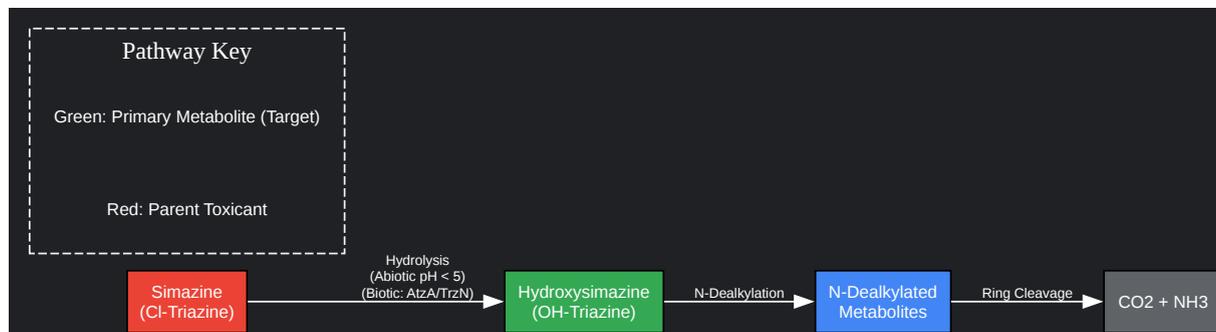
Property	Simazine (Parent)	Hydroxysimazine (Target)	Implication for Protocol
CAS Number	122-34-9	2599-11-3	Reference standard identification.
Molecular Weight	201.66	183.21	Mass spectrometry precursor ion selection.
Water Solubility	~5 mg/L	~27.5 mg/L	Hydroxysimazine is more mobile in aqueous phases.
pKa	1.62	5.2	Hydroxysimazine is cationic at low pH, affecting SPE retention.
Log Kow	2.18	0.94	Lower lipophilicity requires modified extraction solvents.

## Mechanistic Pathways

Understanding the formation of **hydroxysimazine** is prerequisite to accurate generation and analysis. The degradation occurs via dechlorination, driven by two distinct mechanisms:

- **Abiotic Hydrolysis:** Occurs naturally in acidic soils or via chemical catalysis.
- **Biotic Metabolism:** Mediated by soil bacteria (e.g., *Arthrobacter*, *Pseudomonas*) possessing hydrolase enzymes such as AtzA or TrzN.

## Diagram 1: Simazine Degradation Pathway



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Caption: The dechlorination of Simazine to **Hydroxysimazine** is the rate-limiting detoxification step, mediated by hydrolytic enzymes or acidic soil conditions.

## Protocol 1: Controlled Generation (Degradation Assay)

To study **hydroxysimazine**, one must often generate it in situ to mimic environmental weathering.

### Materials

- Soil Matrix: Silt loam (sieved <2mm), biologically active.
- Fortification Solution: Simazine (1000 mg/L in Acetone).
- Incubation System: Biometer flasks with NaOH traps (if monitoring mineralization) or standard amber jars.

### Step-by-Step Methodology

- Soil Preparation: Adjust soil moisture to 40% of Maximum Water Holding Capacity (MWHC). Pre-incubate for 7 days at 25°C to reactivate microbial communities.
- Fortification: Apply Simazine solution to the soil to achieve a final concentration of 5 mg/kg.

- Causality: Use a volatile solvent (acetone) and evaporate strictly to ensure the solvent does not act as an auxiliary carbon source for bacteria.
- Treatment Groups:
  - Group A (Biotic): Active soil.[\[1\]](#)
  - Group B (Abiotic Control): Soil sterilized via autoclaving (121°C, 30 min, 3 cycles) or gamma irradiation.
- Incubation: Maintain at 25°C in the dark. Weigh flasks weekly and replenish moisture loss with sterile deionized water.
- Sampling: Harvest sacrificial samples at Day 0, 7, 14, 28, and 56.

## Protocol 2: Extraction & Enrichment

Challenge: **Hydroxysimazine** binds avidly to soil fulvic and humic acids via hydrogen bonding and cation exchange (at lower pH). Standard organic solvent extractions (e.g., pure Acetonitrile) yield poor recovery (<60%).

Solution: Use a buffered solvent system to disrupt ionic interactions.

## Reagents

- Extraction Solvent: Methanol:0.1M Phosphate Buffer (pH 7.5) (80:20 v/v).
- SPE Cartridges: Strong Cation Exchange (SCX) or Polymeric HLB.

## Workflow

- Weighing: Place 5 g of soil into a 50 mL centrifuge tube.
- Solvent Addition: Add 10 mL of Extraction Solvent.
- Agitation: Shake vigorously (mechanical shaker) for 60 minutes.
  - Note: Sonication (15 min) can be added if recoveries remain low, but avoid heating the sample.

- Centrifugation: Spin at 4000 rpm for 10 minutes. Decant supernatant.
- Repeat: Repeat extraction once and combine supernatants.
- Cleanup (Optional but Recommended):
  - Dilute extract with water to reduce MeOH content to <10%.
  - Load onto pre-conditioned HLB cartridge.
  - Wash with 5% MeOH/Water.
  - Elute with pure Methanol.
- Concentration: Evaporate eluate to near dryness under nitrogen stream and reconstitute in Mobile Phase A:B (90:10).

## Protocol 3: LC-MS/MS Quantitation

Instrument: Triple Quadrupole Mass Spectrometer (e.g., Agilent 6400 series or Sciex QTRAP).

### Chromatographic Conditions

- Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 2.1 x 100mm, 1.8  $\mu$ m).
- Flow Rate: 0.3 mL/min.
- Column Temp: 35°C.
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient:
  - 0-1 min: 10% B
  - 1-8 min: Linear ramp to 90% B

- 8-10 min: Hold 90% B

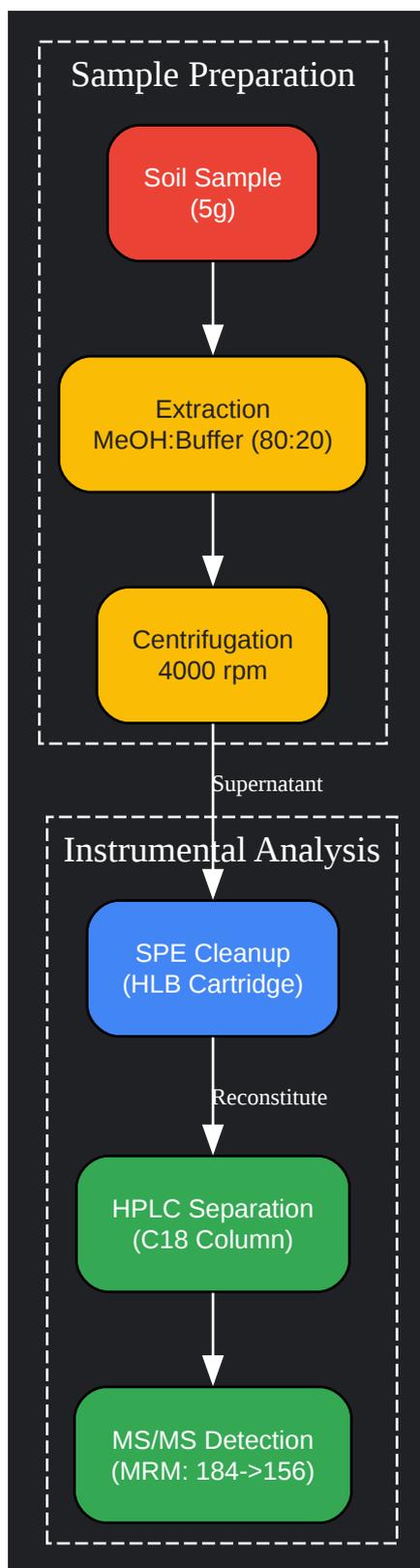
## Mass Spectrometry Parameters (MRM)

Hydroxysimazine is detected in Positive Electrospray Ionization (ESI+) mode.

Analyte	Precursor Ion (m/z)	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (eV)
Simazine	202.1 [M+H] <sup>+</sup>	132.1	124.1	25
Hydroxysimazine	184.1 [M+H] <sup>+</sup>	156.1 (-C <sub>2</sub> H <sub>4</sub> )	128.1 (-2xC <sub>2</sub> H <sub>4</sub> )	20-30*

\*Note: Collision energy must be optimized for specific instrument geometry. The transition 184->156 corresponds to the loss of an ethylene group from the ethylamino side chain.

## Diagram 2: Analytical Workflow



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Caption: Workflow for the extraction of polar triazine metabolites. The buffer step is critical to break ionic bonds with soil matrix.

## Data Analysis & Validation

### Half-Life Calculation

Degradation typically follows First-Order Kinetics. Calculate the dissipation half-life (

) using:

Where:

- = Concentration at time
- = Initial concentration
- = Rate constant

## Self-Validating Quality Control

To ensure the protocol is working (Trustworthiness), include these controls in every batch:

- Surrogate Standard: Spike samples with Terbutylazine-d5 or Atrazine-d5 prior to extraction. Acceptable recovery: 70-120%.[\[2\]](#)
- Matrix Match: Prepare calibration curves using blank soil extract to compensate for ion suppression (common in ESI+).

## Troubleshooting

Issue	Probable Cause	Corrective Action
Low Recovery (<50%)	Analyte bound to soil organic matter.	Increase buffer pH to 8.0 or use MeOH:0.5M Ammonia.
Peak Tailing	Secondary interactions with silanols.	Ensure column is end-capped; increase buffer strength in mobile phase.
Signal Suppression	Co-eluting humic substances.	Use Matrix-Matched calibration or switch to APCI source if available.

## References

- U.S. Environmental Protection Agency (EPA). (2006). Reregistration Eligibility Decision (RED) for Simazine. Washington, D.C. [Link](#)
- Wackett, L. P., et al. (2002). "Biodegradation of atrazine and related s-triazine compounds: from enzymes to field studies." Applied Microbiology and Biotechnology. [Link](#)
- PubChem. (2023). "**Hydroxysimazine** (Compound)."[3][4][5] National Library of Medicine. [Link](#)
- Sadowsky, M. J., et al. (1998). "AtzC is a new member of the amidohydrolase protein superfamily and is homologous to other atrazine-metabolizing enzymes." Journal of Bacteriology. [Link](#)

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## Sources

- [1. Simazine biodegradation in soil: analysis of bacterial community structure by in situ hybridization - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- [2. eurl-pesticides.eu \[eurl-pesticides.eu\]](https://eurl-pesticides.eu)
- [3. Residues of Simazine and Hydroxysimazine in an Orchard Soil | Weed Science | Cambridge Core \[cambridge.org\]](#)
- [4. 2-Hydroxysimazine | CymitQuimica \[cymitquimica.com\]](https://www.cymitquimica.com)
- [5. CAS Common Chemistry \[commonchemistry.cas.org\]](https://www.commonchemistry.cas.org)
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